1H NMR analysis of N-(cyclopropylmethyl)cyclohexanamine

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Compound of Interest

Compound Name:	*N-(cyclopropylmethyl)cyclohexanamine*
CAS No.:	*99175-40-3*
Cat. No.:	*B1270933*

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Application Note: Structural Validation and 1H NMR Analysis of **N-(cyclopropylmethyl)cyclohexanamine**

Executive Summary

This guide details the proton nuclear magnetic resonance (

H NMR) analysis of **N-(cyclopropylmethyl)cyclohexanamine**, a secondary amine frequently employed as a pharmacophore building block in medicinal chemistry. Unlike simple aliphatic amines, this molecule exhibits distinct magnetic anisotropy effects due to the cyclopropyl ring, resulting in unique high-field shielding patterns. This protocol provides a self-validating workflow to distinguish the cyclopropylmethyl moiety from isomeric impurities (e.g., N-butenyl analogs) and confirms the integrity of the secondary amine core.

Introduction & Chemical Context

N-(cyclopropylmethyl)cyclohexanamine is typically synthesized via the reductive amination of cyclopropanecarbaldehyde with cyclohexylamine. In drug discovery, the cyclopropyl group is

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a bioisostere for isopropyl or ethyl groups, often introduced to improve metabolic stability or potency.

Key Structural Challenges in NMR:

- Cyclopropyl Anisotropy: The magnetic shielding cone of the cyclopropane ring shifts specific protons to the highly shielded region (

  ppm), a diagnostic feature often confused with grease or impurity signals by inexperienced analysts.[1]
- Signal Overlap: The cyclohexyl ring protons (

  ppm) often overlap with the cyclopropyl methine proton, requiring careful integration logic.
- Amine Proton Exchange: The N-H proton chemical shift is concentration-dependent and susceptible to exchange, necessitating specific solvent protocols.

Experimental Protocol

Sample Preparation

To ensure reproducibility and minimize N-H broadening, follow this preparation standard:

- Solvent: Chloroform-d (

  , 99.8% D) with 0.03% TMS.
  - Rationale:

    minimizes hydrogen bonding compared to DMSO-

    , resulting in sharper coupling patterns for the methylene protons adjacent to the nitrogen.
- Concentration: 10–15 mg of analyte in 0.6 mL solvent.
  - Note: Higher concentrations may cause the N-H peak to shift downfield and broaden due to intermolecular hydrogen bonding.[1]

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- Filtration: Filter through a glass wool plug to remove inorganic salts (e.g., reducing agent residues) which can cause line broadening.

Instrument Parameters

- Frequency: 400 MHz or higher recommended (to resolve the cyclopropyl multiplets).
- Pulse Sequence: Standard 1D proton (zg30).
- Spectral Width: -1 to 12 ppm (to capture high-field cyclopropyl signals).
- Number of Scans (NS): 16 (sufficient for >10 mg sample).
- Relaxation Delay (D1): 2.0 seconds (essential for accurate integration of the N-CH signals).

Spectral Analysis & Assignments

The spectrum is characterized by three distinct zones: the High-Field Cyclopropyl Zone, the Mid-Field Aliphatic Zone, and the Deshielded Heteroatom Zone.

Assignment Table ( )

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Position	Group	Type	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)
1	Cyclopropyl Ring	(cis to substituent)	0.08 – 0.15	Multiplet (q-like)	2H	-
2	Cyclopropyl Ring	(trans to substituent)	0.45 – 0.55	Multiplet	2H	-
3	Cyclopropyl Methine		0.90 – 1.05	Multiplet	1H	-
4	Cyclohexyl Ring	(axial/eq mix)	1.00 – 1.30	Multiplet	~5H	-
5	Cyclohexyl Ring	(axial/eq mix)	1.55 – 1.90	Multiplet	~5H	-
6	Amine		1.3 – 1.8	Broad Singlet	1H	Exchangeable
7	N-Cyclohexyl		2.35 – 2.45	Multiplet ( )	1H	
8	N-Methylene	-Cyclopropyl	2.50	Doublet	2H	

Detailed Mechanistic Insight

The Cyclopropyl Shielding Cone (E-E-A-T Focus): The protons at 0.1 ppm and 0.5 ppm are the most critical diagnostic peaks. The C-C bonds of the cyclopropane ring possess significant

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-character. When the ring is oriented perpendicular to the external magnetic field (

), a diamagnetic ring current is induced. This current generates a secondary magnetic field that opposes

in the region above and below the ring plane (shielding zone) and reinforces

in the plane (deshielding zone).

- Consequence: The cis/trans protons of the ring fall directly into this shielding cone, pushing them to near 0 ppm, a region usually devoid of organic signals.

The Diagnostic Doublet: The signal at 2.50 ppm corresponds to the methylene group linking the nitrogen to the cyclopropyl ring (

).

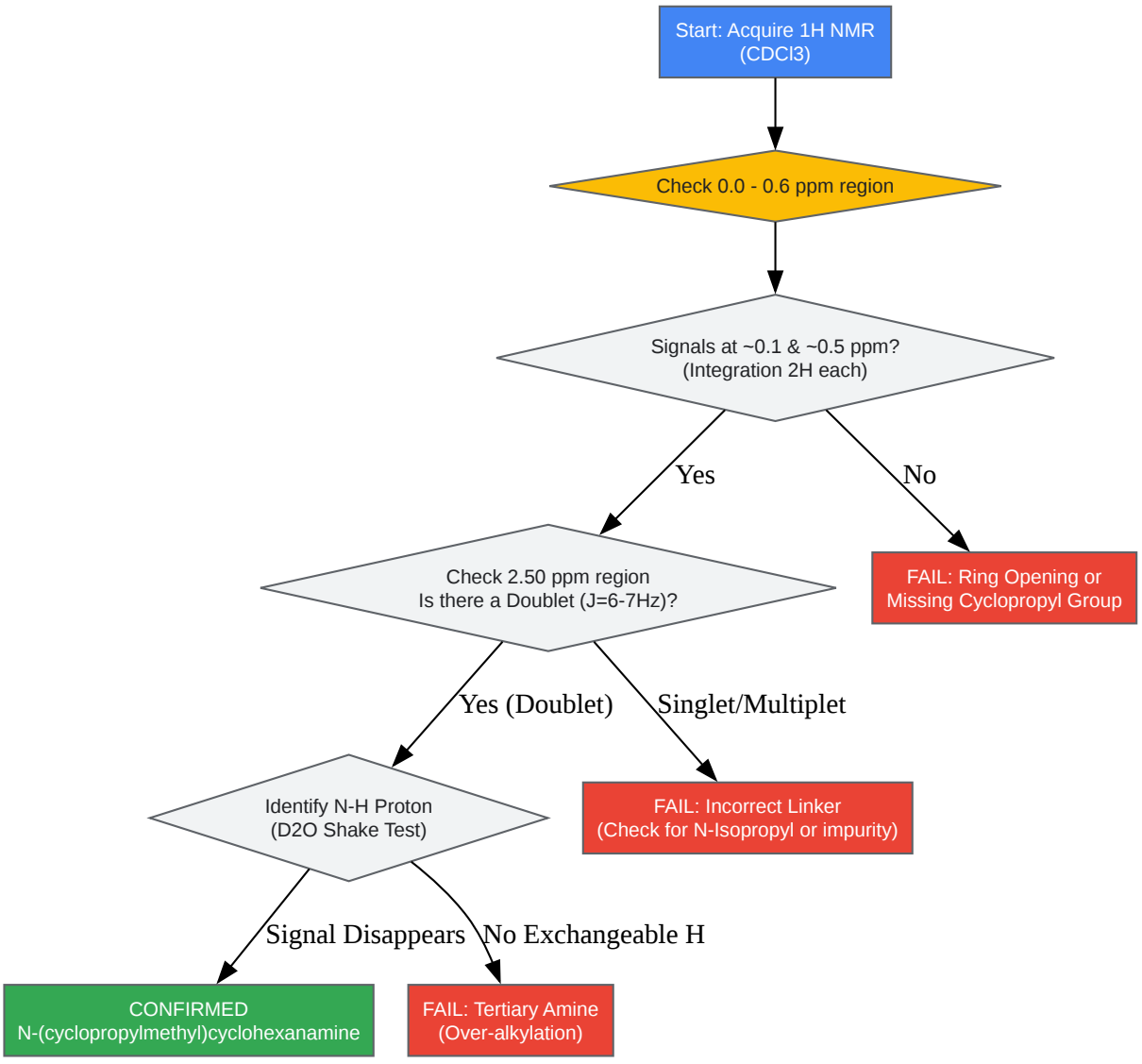
- Validation: This must appear as a doublet (

  Hz). This splitting arises from coupling with the single methine proton on the cyclopropyl ring. If this signal appears as a singlet, the cyclopropyl ring has likely opened (ring-opening impurity) or the structure is incorrect (e.g., N-isopropyl).

Structural Verification Workflow

To confirm the identity of **N-(cyclopropylmethyl)cyclohexanamine** and rule out common synthetic byproducts (such as over-alkylation or ring opening), follow this logic path.

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Figure 1: Decision tree for the structural validation of **N-(cyclopropylmethyl)cyclohexanamine** based on 1H NMR data.

Troubleshooting & Common Issues

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Issue 1: The N-H proton is not visible.

- Cause: In ultra-dry

  or at low concentrations, the amine proton can broaden significantly due to intermediate exchange rates.

- Solution: Add a trace amount of

  and shake the tube. If the integral of the aliphatic region remains constant but a broad lump disappears, that was the N-H. Alternatively, run the spectrum in DMSO-

  , where the N-H often appears as a sharper signal around 2.0–3.0 ppm (though coupling to neighbors is rarely seen for amines).

Issue 2: Overlap of N-CH signals.

- Cause: The

  of the cyclohexyl ring (~2.40 ppm) and the

  of the cyclopropyl linker (~2.50 ppm) are very close.

- Solution: Use a 2D HSQC (Heteronuclear Single Quantum Coherence) experiment.
  - The

    (cyclohexyl) will correlate to a carbon at ~55 ppm.
  - The

    (linker) will correlate to a carbon at ~50 ppm.
  - Self-Validation: The HSQC cross-peaks will clearly separate the methine (CH) from the methylene (

).

Issue 3: "Grease" peaks confusing the analysis.

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- Context: Silicone grease appears at 0.07 ppm, dangerously close to the high-field cyclopropyl signal.
- Differentiation: Grease is a sharp singlet. The cyclopropyl signal at ~0.1 ppm is a complex multiplet. Zoom in on the peak top; if it shows fine structure (roofing effect), it is the product.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. (Standard text for amine shifts and coupling constants).
- Wiberg, K. B., & Nist, B. J. (1961). The Nuclear Magnetic Resonance Spectra of Cyclopropane Derivatives. Journal of the American Chemical Society, 83(5), 1226–1230.
- SDBS Protocol. Spectral Database for Organic Compounds, SDBS No. 7450 (Cyclopropylmethylamine derivatives). National Institute of Advanced Industrial Science and Technology (AIST).
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press.
- Reich, H. J. (2023). Structure Determination Using NMR. University of Wisconsin-Madison. (Reference for chemical shift tables of cyclic hydrocarbons).

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Sources

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